

# A Comprehensive Technical Guide to the Physical Properties of beta-Nitronaphthalene

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## Compound of Interest

Compound Name: 2-Nitronaphthalene

Cat. No.: B181648

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## Introduction

beta-Nitronaphthalene, also known as **2-nitronaphthalene**, is an aromatic organic compound with the chemical formula  $C_{10}H_7NO_2$ . It is a nitro derivative of naphthalene and exists as a yellow crystalline solid at room temperature.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of the core physical properties of beta-nitronaphthalene, presenting quantitative data in a structured format, outlining general experimental protocols for their determination, and visualizing a relevant experimental workflow. This information is critical for professionals in research, chemical synthesis, and drug development who may handle or utilize this compound.

## Core Physical and Chemical Properties

The physical characteristics of beta-nitronaphthalene are well-documented across various chemical literature and databases. These properties are essential for its proper handling, storage, and application in experimental and industrial settings.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NO <sub>2</sub>
Molecular Weight	173.17 g/mol [1][2][4]
Appearance	Colorless to yellow crystalline solid[1][2][3][5]
Melting Point	76-79 °C (174 °F)[1][2][4][5][6]
Boiling Point	315 °C (599 °F) at 760 mmHg[1][2][7]
Density	1.279 - 1.31 g/cm <sup>3</sup> [5][7]
Vapor Density	5.89 (Air = 1)[1][2]
Vapor Pressure	0.000258 mmHg at 25 °C[1]
Flash Point	160 °C (320 °F)[8]
LogP (Octanol/Water)	2.78 - 3.24[1][4]
Ionization Potential	8.67 eV[1]

## Solubility Profile

The solubility of a compound is a critical parameter in drug development and chemical synthesis, influencing its bioavailability and reaction kinetics.

Solvent	Solubility
Water	Insoluble[1][2]
Ethyl Alcohol	Very soluble[1][7]
Diethyl Ether	Very soluble[1][7]
Chloroform	Slightly soluble[7][9]
Acetonitrile	Slightly soluble[7][9]

## Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and identification of beta-nitronaphthalene.

Technique	Data Highlights
Infrared (IR)	Spectra available, typically showing characteristic peaks for the nitro group (NO <sub>2</sub> ) and the aromatic naphthalene ring system. <a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Nuclear Magnetic Resonance (NMR)	<sup>1</sup> H and <sup>13</sup> C NMR data are available and consistent with the structure of 2-nitronaphthalene. <a href="#">[1]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Mass Spectrometry (MS)	Electron ionization (EI) mass spectra show a molecular ion peak corresponding to the molecular weight of 173.17 g/mol . <a href="#">[1]</a> <a href="#">[14]</a>
UV-Vis	As an aromatic nitro compound, it is expected to absorb in the UV-Visible region, though specific lambda-max values were not detailed in the initial search. The absorption characteristics are crucial for photolysis studies. <a href="#">[15]</a>

## Experimental Protocols

While specific, detailed experimental protocols for the determination of every physical property of beta-nitronaphthalene are not commonly published in standard literature, the following are generalized methodologies widely used for aromatic compounds.

### Melting Point Determination

The melting point of beta-nitronaphthalene can be determined using a capillary melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point. This value is a crucial indicator of purity.

### Boiling Point Determination

Due to its high boiling point, the boiling point of beta-nitronaphthalene is typically determined under vacuum and extrapolated to atmospheric pressure. A small amount of the sample is placed in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the applied pressure is recorded.

## Density Measurement

The density of solid beta-nitronaphthalene can be determined using a pycnometer. The volume of a known mass of the solid is accurately measured by displacement of a liquid in which it is insoluble.

## Solubility Determination

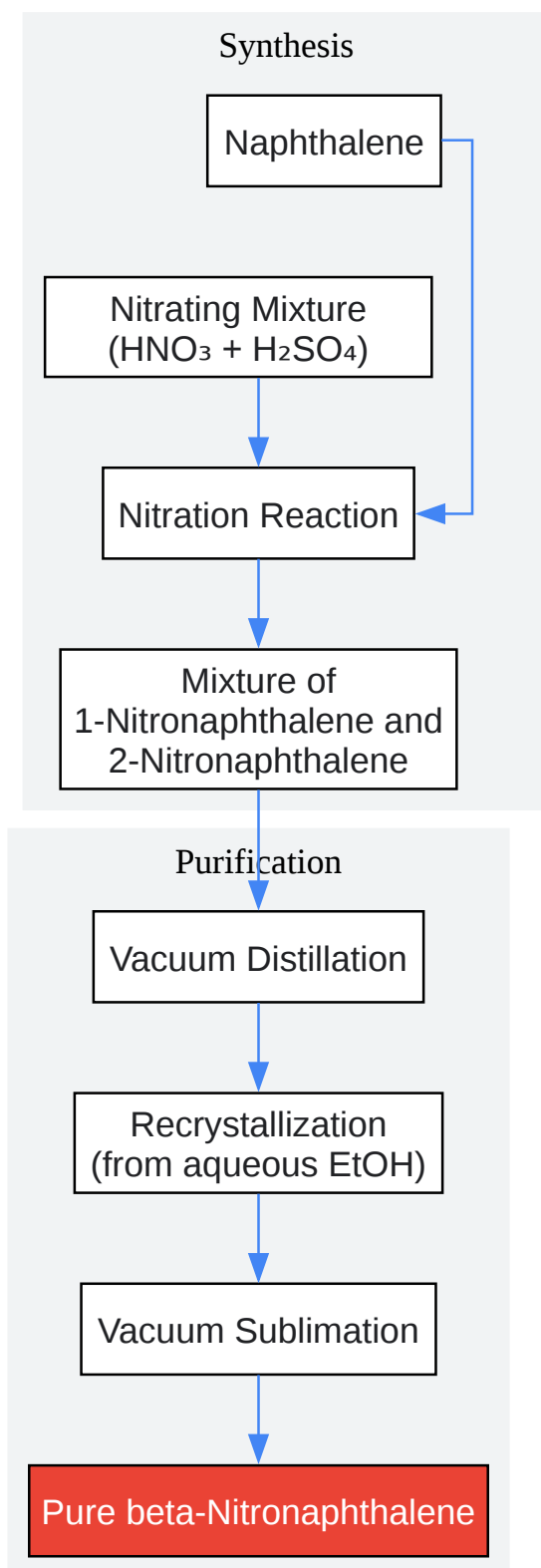
To determine solubility, a saturated solution of beta-nitronaphthalene is prepared in the solvent of interest at a specific temperature. The concentration of the dissolved solid is then measured, often by gravimetric analysis after solvent evaporation or by a spectroscopic method.

## Spectroscopic Analysis

- **IR Spectroscopy:** An infrared spectrum can be obtained using an FTIR spectrometer. A small amount of the solid sample is typically mixed with KBr and pressed into a pellet, or analyzed as a mull.
- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on an NMR spectrometer. A sample is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ), and the spectrum is acquired.
- **Mass Spectrometry:** A mass spectrum is obtained by introducing a small amount of the sample into a mass spectrometer, where it is ionized, and the mass-to-charge ratio of the resulting ions is measured.

## Synthesis and Purification Workflow

beta-Nitronaphthalene is typically synthesized via the nitration of naphthalene. However, this reaction yields a mixture of 1-nitronaphthalene and **2-nitronaphthalene**, with the former being the major product.<sup>[6]</sup> More efficient synthesis can be achieved through the diazotization of 2-aminonaphthalene.<sup>[5]</sup> The purification of beta-nitronaphthalene often involves distillation and recrystallization.<sup>[9]</sup>



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